

# HTS01037: Application Notes and Protocols for Cell-Based Assays

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## Introduction

HTS01037 is a small molecule inhibitor of fatty acid binding proteins (FABPs), demonstrating a high affinity for adipocyte fatty acid-binding protein (AFABP/aP2).[1][2] It functions as a competitive antagonist of the protein-protein interactions mediated by AFABP/aP2, such as the interaction with hormone-sensitive lipase, without activating peroxisome proliferator-activated receptor-gamma (PPARy).[1][2] These characteristics make HTS01037 a valuable tool for investigating the roles of FABPs in various cellular processes, including lipid metabolism, inflammation, and cancer progression.[1][2][3][4][5] This document provides detailed protocols for the application of HTS01037 in cell culture experiments.

## **Quantitative Data**

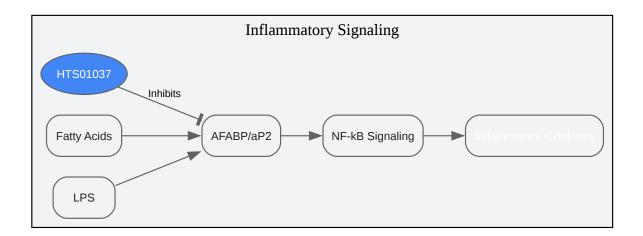
**HTS01037** exhibits inhibitory activity against several members of the FABP family. The binding affinities are summarized in the table below.



| Target Protein  | Inhibition Constant (Ki) | Reference |
|-----------------|--------------------------|-----------|
| AFABP/aP2       | 0.67 ± 0.18 μM           | [2]       |
| Heart FABP      | 3.4 μΜ                   | [6]       |
| Intestinal FABP | >10 µM                   |           |
| Liver FABP      | >10 µM                   | _         |
| Epithelial FABP | 9.1 μΜ                   | [6]       |

# **Signaling Pathways**

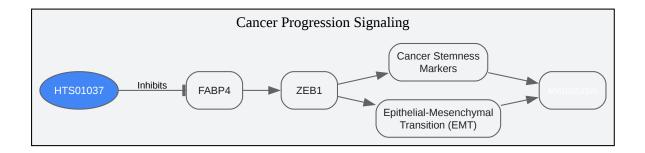
HTS01037 modulates several key signaling pathways by inhibiting FABP function. These include the attenuation of NF-κB signaling and the suppression of pathways involved in epithelial-mesenchymal transition (EMT) and cancer cell stemness.

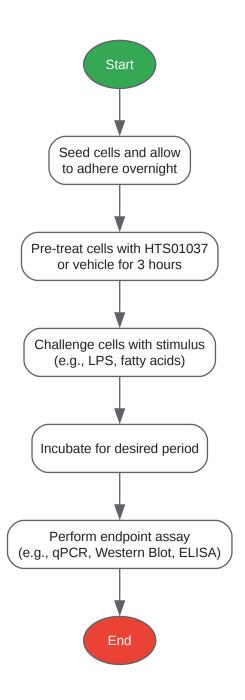


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Caption: **HTS01037** inhibits AFABP/aP2, leading to reduced NF-κB signaling and inflammatory cytokine production.







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